

In-Depth Technical Guide: Safety Data for 2-Fluoro-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzonitrile

Cat. No.: B165117

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **2-Fluoro-5-methoxybenzonitrile** (CAS No. 127667-01-0). The information is compiled from various supplier safety data sheets and toxicological resources to assist researchers and professionals in the safe handling, storage, and use of this compound.

Hazard Identification and Classification

2-Fluoro-5-methoxybenzonitrile is classified as a hazardous substance. The signal word for this chemical is "Danger".^{[1][2]} The following tables summarize its hazard classifications and statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Acute Toxicity, Inhalation	3
Skin Corrosion/Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3

Source:[1][2]

Table 2: GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H301 + H311 + H331	Toxic if swallowed, in contact with skin or if inhaled.[1][2][3]
Hazard	H315	Causes skin irritation.[1][2]
Hazard	H335	May cause respiratory irritation.[1][2]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
Precautionary	P270	Do not eat, drink or smoke when using this product.[3]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
Precautionary	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3]
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of water.[3]
Precautionary	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
Precautionary	P361 + P364	Take off immediately all contaminated clothing and wash it before reuse.[3]
Precautionary	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[3]

Source:[1][2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluoro-5-methoxybenzonitrile** is provided in the table below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₆ FNO
Molecular Weight	151.14 g/mol [2][4]
Appearance	White to almost white powder to crystal[4]
Melting Point	80 - 84 °C[4]
Purity	≥ 98% (GC)[4]
Storage Temperature	2 - 8 °C[4]

Source:[2][4]

Experimental Protocols for Toxicological Assessment

While specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2-Fluoro-5-methoxybenzonitrile** are not readily available in the searched literature, this section outlines the detailed methodologies for key toxicological experiments that are typically conducted to determine such safety parameters.

Acute Oral Toxicity - Limit Test

The acute oral toxicity is often determined using a limit test, as described in regulatory guidelines.

Objective: To determine if a substance is likely to cause death at a specified dose.

Methodology:

- **Animal Model:** Typically, young adult rats of a single sex (usually females, as they are often slightly more sensitive) are used.
- **Dosage:** A limit dose of 2000 mg/kg body weight is commonly used. For substances with expected higher toxicity, a lower starting dose is selected.
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy.

Skin Irritation - In Vitro Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro test is used to predict the skin irritation potential of chemicals.

Objective: To assess the potential of a substance to cause skin irritation.

Methodology:

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional model of human-derived epidermal keratinocytes.
- **Application:** The test chemical is applied topically to the surface of the skin tissue model.
- **Exposure and Incubation:** The exposure time is typically up to 60 minutes, followed by a post-exposure incubation period of approximately 42 hours.
- **Viability Assessment:** Cell viability is measured using the MTT assay. The reduction of MTT to a blue formazan salt by metabolically active cells is quantified by measuring the optical density.

- Classification: A chemical is classified as an irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.

Respiratory Irritation - In Vitro Reconstructed Human Airway Epithelium Model

This in vitro method is used to assess the potential for respiratory tract irritation.

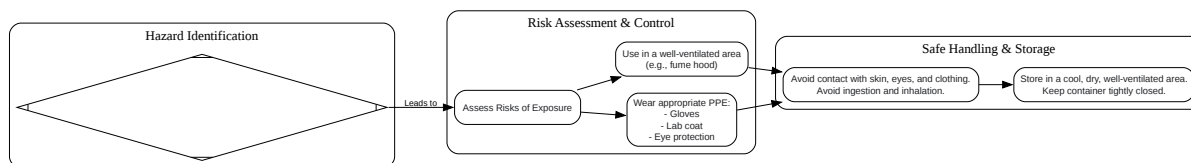
Objective: To evaluate the irritant effect of a chemical on the respiratory epithelium.

Methodology:

- Test System: A three-dimensional model of human bronchial or tracheal epithelium cultured at the air-liquid interface.
- Exposure: The test substance is applied to the apical surface of the tissue model, mimicking inhalation exposure.
- Endpoint Measurement: A variety of endpoints can be measured, including cytotoxicity (e.g., LDH release), changes in tissue morphology, and the release of inflammatory mediators (e.g., cytokines and chemokines).
- Data Analysis: The results are compared to negative and positive controls to determine the irritant potential of the substance.

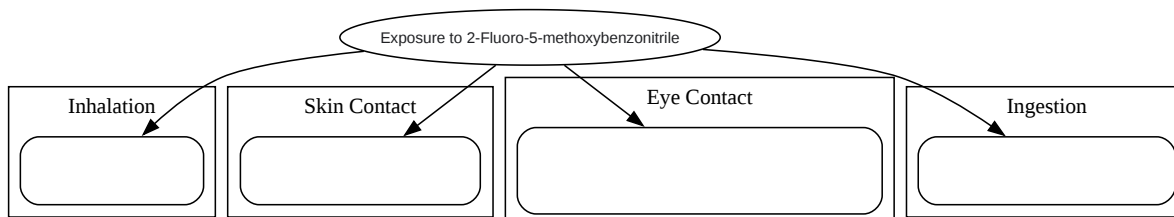
Safety Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key workflows and logical relationships for handling and responding to incidents involving **2-Fluoro-5-methoxybenzonitrile**.



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Caption: Hazard Identification and Mitigation Workflow for **2-Fluoro-5-methoxybenzonitrile**.



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Caption: First Aid Response Protocol for Exposure to **2-Fluoro-5-methoxybenzonitrile**.

Conclusion

2-Fluoro-5-methoxybenzonitrile is a compound with significant acute toxicity, as well as being a skin and respiratory irritant. While specific quantitative toxicological data is not widely published, the provided hazard classifications and precautionary statements necessitate stringent safety measures. Researchers and drug development professionals must adhere to the recommended handling, storage, and personal protective equipment guidelines to minimize

exposure risks. The experimental protocols outlined in this guide provide a framework for the types of studies required for a more comprehensive toxicological profile of this compound.

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